

# commercial availability and purity of 3-(Methylthio)aniline

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## Compound of Interest

Compound Name: 3-(Methylthio)aniline

Cat. No.: B157570

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An in-depth technical guide to the commercial availability and purity of **3-(Methylthio)aniline**, tailored for researchers, scientists, and drug development professionals.

## Introduction to 3-(Methylthio)aniline

**3-(Methylthio)aniline**, also known as 3-aminothioanisole, is an organic compound with the chemical formula  $\text{CH}_3\text{SC}_6\text{H}_4\text{NH}_2$ . It is a valuable intermediate in the synthesis of various pharmaceuticals and other specialty chemicals. Notably, it has been utilized as a starting material for the synthesis of phenyl azobenzene sulfonamide derivatives, which have been investigated for their potential as selective COX-2 inhibitors.<sup>[1]</sup> The compound is typically a clear, colorless to yellow or brown liquid with an unpleasant odor.<sup>[2][3][4]</sup>

## Commercial Availability

**3-(Methylthio)aniline** is readily available from a variety of chemical suppliers. The most commonly offered purity is 97% or higher. The compound is available in quantities ranging from grams to kilograms, catering to both laboratory-scale research and larger-scale development needs.

Table 1: Commercial Suppliers and Purity of **3-(Methylthio)aniline**

Supplier	Product/Catalog Number	Purity Specification	Available Quantities
Thermo Scientific Chemicals	AAB2318406, B23184.22	97% (Assay by GC: $\geq 96.0\%$ )	5 g, 25 g, 100 g
Sigma-Aldrich	144886	97%	1 g, 5 g
Tokyo Chemical Industry (TCI)	M1673	$>98.0\%$ (GC)	25 g
AZTEC BIOTECH	N/A	Not less than 98.0% (GC)	Bulk
ChemScene	CS-W017751	$\geq 98\%$	Inquire
Alkali Scientific	144886-5G	Not specified (distributes MilliporeSigma)	5 g
Amerigo Scientific	Not specified	97%	Inquire

Note: Product availability and specifications are subject to change. Researchers should always consult the supplier's website and Certificate of Analysis for the most current information.

## Purity and Characterization

The purity of commercially available **3-(Methylthio)aniline** is predominantly determined by Gas Chromatography (GC).<sup>[3][5]</sup> Suppliers typically provide a Certificate of Analysis (CoA) which may include data from GC, nonaqueous titration, and measurement of physical properties like refractive index.

Key Physicochemical Properties:

- CAS Number: 1783-81-9
- Molecular Formula:  $C_7H_9NS$ <sup>[2]</sup>
- Molecular Weight: 139.22 g/mol

- Boiling Point: 163-165 °C at 16 mmHg
- Density: 1.13 g/mL at 25 °C
- Refractive Index:  $n_{20/D} \sim 1.637 - 1.642$ [\[3\]](#)

## Experimental Protocols

### Purity Verification by Gas Chromatography (GC)

This protocol provides a general method for verifying the purity of **3-(Methylthio)aniline** using GC with a Flame Ionization Detector (FID) or a Nitrogen-Phosphorus Detector (NPD), the latter being more selective for nitrogen-containing compounds like anilines.[\[6\]](#)

Methodology:

- Standard Preparation:
  - Accurately weigh approximately 100 mg of **3-(Methylthio)aniline** reference standard and dissolve it in a suitable solvent (e.g., methanol, toluene, or methylene chloride) in a 100 mL volumetric flask.
  - Prepare a series of dilutions to create a calibration curve (e.g., 10, 50, 100, 250, 500 µg/mL).
- Sample Preparation:
  - Prepare a sample solution of the commercial **3-(Methylthio)aniline** at a concentration that falls within the calibration range (e.g., 100 µg/mL) using the same solvent.
- GC Conditions (Example):
  - Instrument: Gas chromatograph with FID or NPD.
  - Column: DB-1MS or SE-54 fused silica capillary column (30 m x 0.25 mm ID, 0.25 µm film thickness).[\[6\]](#)[\[7\]](#)
  - Carrier Gas: Helium at a constant flow rate (e.g., 1.0 mL/min).[\[7\]](#)

- Injector Temperature: 250 °C.
- Detector Temperature: 300 °C.
- Oven Temperature Program:
  - Initial temperature: 80 °C, hold for 2 minutes.
  - Ramp: 10 °C/min to 250 °C.
  - Hold: 5 minutes at 250 °C.
- Injection Volume: 1 µL (split or splitless, depending on concentration).
- Analysis:
  - Inject the standard solutions to establish the calibration curve.
  - Inject the sample solution.
  - The purity is calculated as the percentage of the area of the main peak relative to the total area of all peaks in the chromatogram (Area % method). For higher accuracy, quantification should be performed against the calibration curve.

## Confirmatory Analysis by GC-Mass Spectrometry (GC-MS)

For unambiguous identification of the main component and any impurities, GC-MS is the recommended technique.<sup>[6][8]</sup>

Methodology:

- Sample Preparation: Prepare the sample as described for GC analysis.
- GC-MS Conditions:
  - Use the same GC conditions as outlined above.
  - Mass Spectrometer Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV.[\[7\]](#)
- Ion Source Temperature: 230 °C.
- Mass Range: Scan from m/z 40 to 300.
- Data Analysis:
  - Confirm the identity of the **3-(Methylthio)aniline** peak by comparing its mass spectrum with a reference spectrum (e.g., from a spectral library like NIST).
  - Tentatively identify impurity peaks by interpreting their mass spectra and comparing them to library data.

## Purification by Fractional Distillation

If a higher purity is required than is commercially available, **3-(Methylthio)aniline** can be purified by vacuum fractional distillation.[\[4\]](#)

Methodology:

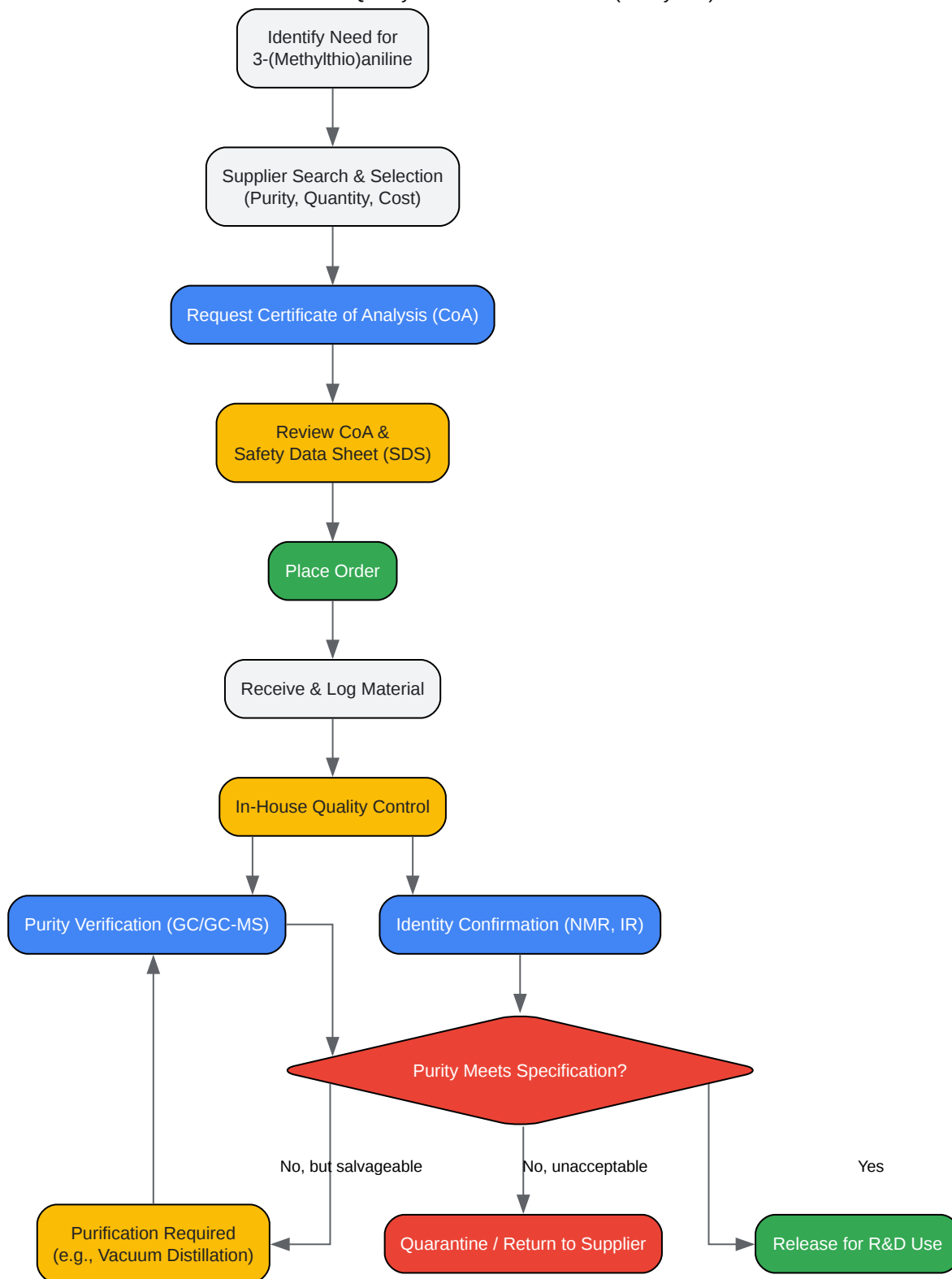
- Apparatus Setup: Assemble a fractional distillation apparatus suitable for vacuum operation, including a distillation flask, a fractionating column (e.g., Vigreux), a condenser, a receiving flask, and a vacuum source with a pressure gauge.
- Procedure:
  - Place the commercial-grade **3-(Methylthio)aniline** into the distillation flask with boiling chips.
  - Conduct the distillation under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidation.[\[4\]](#)
  - Slowly reduce the pressure to the desired level (e.g., ~16 mmHg).
  - Gradually heat the distillation flask.
  - Discard the initial forerun, which may contain more volatile impurities.

- Collect the main fraction distilling at a constant temperature (reported b.p. is 163-165 °C at 16 mmHg).
- Stop the distillation before the flask goes to dryness to avoid concentrating potentially unstable residues.
- Post-Purification:
  - Store the purified liquid under an inert gas and protect it from light, as anilines can be sensitive to air and light.

## Workflow and Pathway Visualization

The following diagram illustrates a standard workflow for the procurement and quality control of **3-(Methylthio)aniline** for research and development purposes.

## Procurement and Quality Control Workflow for 3-(Methylthio)aniline

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